

Navigating the Safe Disposal of TES-991: A Procedural Guide

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Compound of Interest

Compound Name: TES-991

Cat. No.: B2989993

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe disposal of **TES-991**, a potent and selective human α -Amino- β -carboxymuconate- ϵ -semialdehyde Decarboxylase (ACMSD) inhibitor.

The following procedures are based on the Safety Data Sheet (SDS) for **TES-991** (CAS No. 1883602-20-7) and are intended to ensure the safe handling and disposal of this compound, minimizing risks to personnel and the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to adhere to standard laboratory safety protocols. This includes the use of appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat. All handling of **TES-991** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

TES-991 Disposal Protocol

The disposal of **TES-991**, as with any chemical waste, must be carried out in accordance with local, state, and federal regulations. The following steps provide a general framework for its proper disposal:

- Waste Identification and Segregation:

- **TES-991** waste, including unused product, contaminated materials (e.g., pipette tips, vials), and solutions, should be collected in a designated, properly labeled, and sealed waste container.
- Avoid mixing **TES-991** waste with other incompatible chemical waste streams.
- Waste Container Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**TES-991**".
 - Include the CAS number (1883602-20-7) and the approximate quantity of the waste.
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be secure, well-ventilated, and away from sources of ignition or incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **TES-991** waste.
 - Provide them with a copy of the **TES-991** Safety Data Sheet.
- Documentation:
 - Maintain a record of the amount of **TES-991** waste generated and the date of its transfer to the disposal facility.

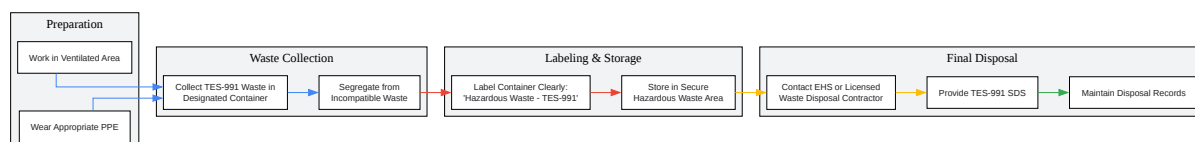
Quantitative Data Summary

For clarity and quick reference, the following table summarizes key quantitative information related to **TES-991**.

Parameter	Value	Source
CAS Number	1883602-20-7	MedchemExpress SDS[1]
Molecular Formula	C ₁₇ H ₁₁ N ₇ OS ₂	MedchemExpress SDS[1]
Molecular Weight	393.45 g/mol	MedchemExpress SDS[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **TES-991**.



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Caption: Logical workflow for the safe disposal of **TES-991**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **TES-991**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet for the most accurate and up-to-date information.

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References

- 1. medchemexpress.com [medchemexpress.com]
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